

Proper Disposal of 2,4,6-Trimethylphenol-D11: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2,4,6-Trimethylphenol-D11

Cat. No.: B1472758

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This guide provides essential safety and logistical information for the proper handling and disposal of **2,4,6-Trimethylphenol-D11**, ensuring the safety of laboratory personnel and compliance with environmental regulations. As a deuterated analog of 2,4,6-trimethylphenol (also known as mesitol), its chemical hazards are comparable to the non-labeled compound. The primary hazards include corrosivity, toxicity, and environmental harm.^{[1][2][3]}

Immediate Safety and Handling Precautions

Before handling **2,4,6-Trimethylphenol-D11**, it is imperative to work in a well-ventilated area, preferably within a chemical fume hood.^{[4][5]} Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles or a face shield.^{[6][7]} An eyewash station and safety shower must be readily accessible.^[5]

Step-by-Step Disposal Procedure

The disposal of **2,4,6-Trimethylphenol-D11** and materials contaminated with it must be handled as hazardous waste.^{[6][8]} Under no circumstances should this chemical or its waste be disposed of down the sink or in regular trash.^{[4][5]}

- Waste Segregation and Collection:
 - Solid Waste: Collect solid **2,4,6-Trimethylphenol-D11** waste, along with contaminated items such as pipette tips, gloves, and absorbent pads, in a designated, puncture-proof, and sealable container.^[4]

- Liquid Waste: If the compound is in a solution, collect it in a compatible, leak-proof container designed for liquid hazardous waste.[9] Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.[7]
- Container Labeling:
 - Clearly label the waste container with the words "Hazardous Waste".[10]
 - The label must also include the full chemical name: **"2,4,6-Trimethylphenol-D11"** and identify its hazardous properties (e.g., Corrosive, Toxic).[4]
- Storage of Waste:
 - Keep the hazardous waste container tightly sealed at all times, except when adding waste. [4][9]
 - Store the container in a cool, well-ventilated, and designated secondary containment area away from incompatible materials.[5]
- Arranging for Final Disposal:
 - Once the waste container is nearly full (approximately 90% capacity), arrange for its disposal.[4][9]
 - Contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal service to schedule a pickup.[7][8][11]

Spill and Emergency Procedures

In the event of a spill, the response should be swift and cautious.

- Small Spills: For minor spills, wear appropriate PPE, absorb the material with an inert absorbent like vermiculite or sand, and collect it into the hazardous waste container.[1][6]
- Large Spills: For larger spills, evacuate the area immediately and alert your institution's EHS or emergency response team.[6]

In case of personal exposure, rinse the affected skin or eyes with copious amounts of water for at least 15 minutes and seek immediate medical attention.^{[1][2]}

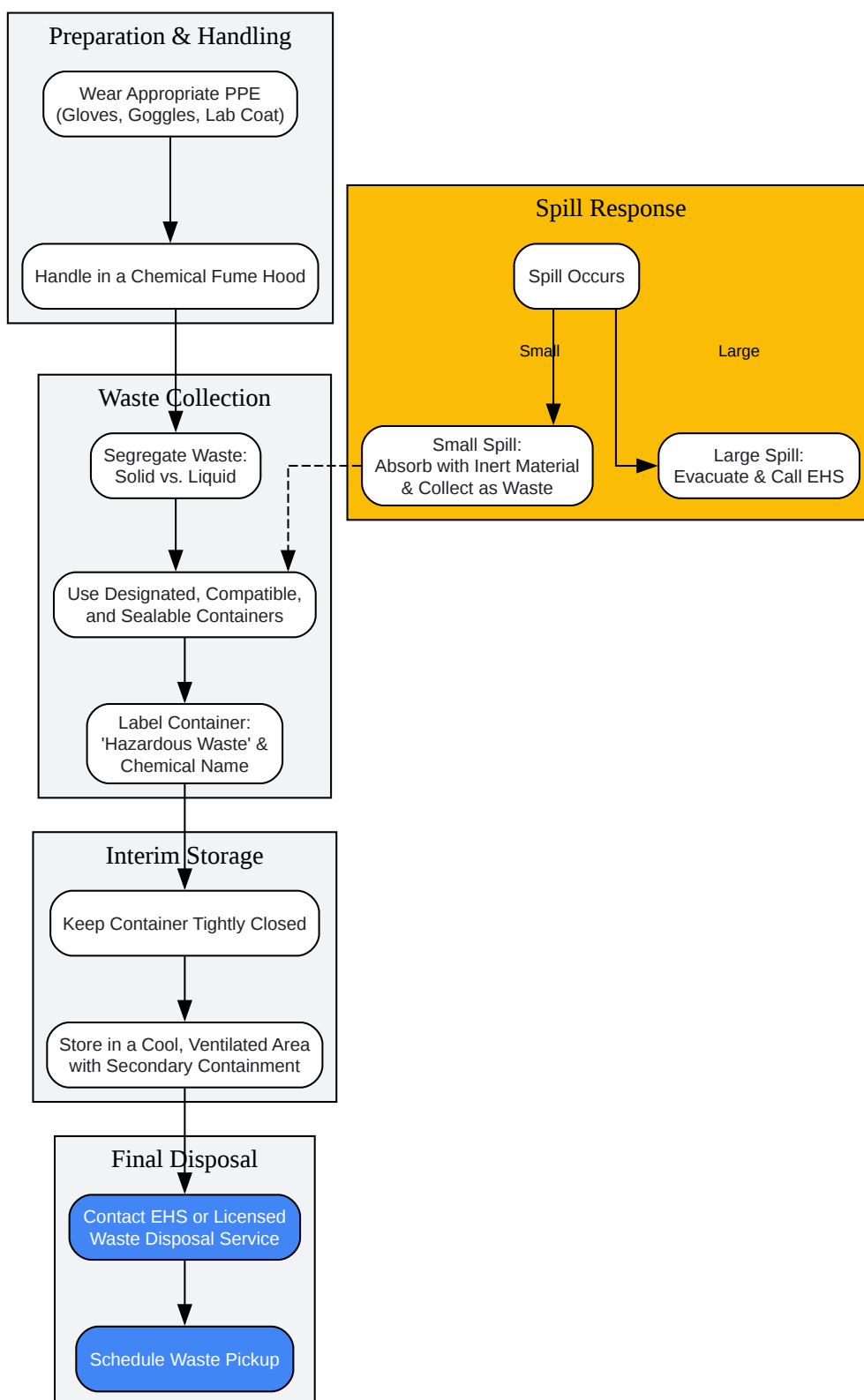
Chemical Hazard and Property Data

The following table summarizes key hazard and identification data for 2,4,6-Trimethylphenol, which should be considered analogous for its deuterated form.

Property	Value	References
CAS Number	362049-45-4 (D11) / 527-60-6 (Unlabeled)	^{[12][13]}
Molecular Formula	C ₉ D ₁₁ HO	^[12]
GHS Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H314 (Causes severe skin burns and eye damage), H317 (May cause an allergic skin reaction), H335 (May cause respiratory irritation), H373 (May cause damage to organs through prolonged or repeated exposure), H411 (Toxic to aquatic life with long lasting effects)	^[2]
Signal Word	Danger	^{[1][2]}
Disposal Classification	Hazardous Waste	^{[6][8]}

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2,4,6-Trimethylphenol-D11**.



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Caption: Workflow for the safe disposal of **2,4,6-Trimethylphenol-D11**.

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